

Solubility of 1-Phenyl-2-pentanol in different solvents

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Compound of Interest

Compound Name: 1-Phenyl-2-pentanol

Cat. No.: B045728

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An In-depth Technical Guide on the Solubility of 1-Phenyl-2-pentanol

This technical guide provides a comprehensive overview of the solubility of **1-phenyl-2-pentanol** in various solvents. The information is targeted towards researchers, scientists, and professionals in drug development who require an understanding of the physicochemical properties of this compound. This document compiles available quantitative and qualitative solubility data, outlines a general experimental protocol for solubility determination, and presents a logical workflow for assessing solubility.

Physicochemical Properties of 1-Phenyl-2-pentanol

1-Phenyl-2-pentanol is an aromatic alcohol with a molecular formula of $C_{11}H_{16}O$.^[1] Its structure, consisting of a phenyl group, a five-carbon chain, and a hydroxyl group, dictates its solubility characteristics. The presence of the polar hydroxyl group allows for hydrogen bonding with polar solvents, while the nonpolar phenyl ring and pentyl chain contribute to its affinity for nonpolar environments. This dual nature results in varied solubility across different solvent classes.

Quantitative Solubility Data

Precise, experimentally determined quantitative solubility data for **1-phenyl-2-pentanol** is limited in publicly available literature. The following tables summarize the available estimated and predicted data.

Table 1: Quantitative Solubility of **1-Phenyl-2-pentanol** in Water

Solvent	Temperature (°C)	Solubility	Data Type
Water	25	620.1 mg/L[2]	Estimated
Water	Not Specified	0.7 g/L[3]	Predicted

Table 2: Qualitative and General Solubility of **1-Phenyl-2-pentanol** in Organic Solvents

Solvent	Solubility Description
Organic Solvents	Soluble[1]
Oils	Soluble[1]
Alcohol	Soluble[2][4]
Ethanol	Miscible at room temperature[1]
Chloroform	Soluble[5][6]
Dichloromethane (DCM)	Soluble[6]
Ethyl Acetate	Soluble[6]
Methanol	Soluble[6]

Experimental Protocol for Solubility Determination

While a specific, detailed experimental protocol for determining the solubility of **1-phenyl-2-pentanol** was not found in the reviewed literature, a general and widely accepted method, the isothermal shake-flask method, can be employed. This method is considered reliable for determining the equilibrium solubility of a solute in a solvent.

Objective: To determine the equilibrium solubility of **1-phenyl-2-pentanol** in a selected solvent at a specific temperature.

Materials:

- **1-Phenyl-2-pentanol**

- Selected solvent of high purity
- Analytical balance
- Vials with screw caps
- Thermostatic shaker bath or incubator
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks
- A validated analytical method for quantification (e.g., UV-Vis spectrophotometry, HPLC)

Procedure:

- **Preparation of a Supersaturated Solution:** Add an excess amount of **1-phenyl-2-pentanol** to a known volume of the selected solvent in a sealed vial. The presence of undissolved solid is essential to ensure that a saturated solution is achieved.
- **Equilibration:** Place the sealed vials in a thermostatic shaker bath set to the desired temperature (e.g., 25 °C). The vials should be agitated for a sufficient period (typically 24-72 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the set temperature to allow the excess solid to settle.
- **Sample Withdrawal and Filtration:** Carefully withdraw an aliquot of the supernatant using a syringe. Immediately filter the solution through a syringe filter into a clean, dry vial to remove any undissolved microparticles.
- **Dilution:** Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the chosen analytical method.
- **Quantification:** Determine the concentration of **1-phenyl-2-pentanol** in the diluted solution using a pre-validated analytical method. A calibration curve should be generated using standard solutions of known concentrations to ensure accuracy.

- Calculation: Calculate the solubility (S) using the following formula:

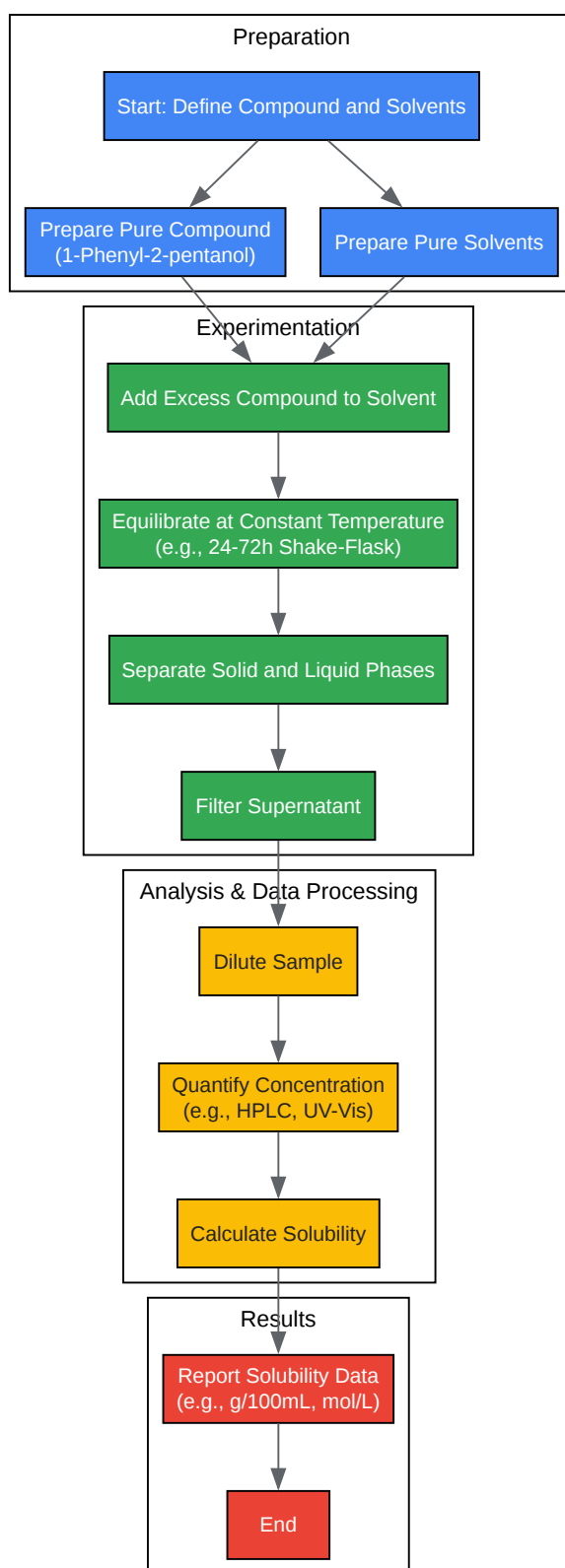
$$S = C_{\text{diluted}} \times \text{Dilution Factor}$$

Where:

- S is the solubility of **1-phenyl-2-pentanol** in the solvent.
- C_{diluted} is the concentration of the diluted solution determined by the analytical method.
- Dilution Factor is the ratio of the final volume of the diluted solution to the initial volume of the saturated solution.

Logical Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for the systematic assessment of the solubility of a compound like **1-phenyl-2-pentanol**.



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Caption: Workflow for experimental solubility determination.

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